

Benurestat Solubility: Application Notes & Protocols

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Compound Focus: Benurestat

CAS No.: 38274-54-3

Cat. No.: S702978

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This document provides detailed methodologies and data for working with **Benurestat** (CAS 38274-54-3), an orally bioactive urease inhibitor, with a focus on its solubility in dimethyl sulfoxide (DMSO) and other solvents for preclinical research [1].

Physicochemical Profile of Benurestat

The table below summarizes the key physicochemical properties of **Benurestat** essential for experimental planning [1].

Property	Value / Description
CAS Number	38274-54-3
Molecular Formula	C ₉ H ₉ ClN ₂ O ₃
Molecular Weight	228.63 g/mol
Chemical Name	4-chloro-N-[2-(hydroxyamino)-2-oxoethyl]benzamide
Purity	≥98%

Property	Value / Description
Appearance	Solid at room temperature
Storage (Powder)	-20°C (3 years); 4°C (2 years)
Storage (Solution)	-80°C (6 months); -20°C (1 month)

Solubility Data and Stock Solution Preparation

2.1 Solubility in Common Solvents **Benurestat** has low aqueous solubility and typically requires dissolution in organic solvents like DMSO for *in vitro* studies, followed by dilution into aqueous buffers for *in vivo* formulations [1].

Primary Solubility Data:

- **DMSO:** The preferred solvent for preparing concentrated stock solutions for *in vitro* studies. **Benurestat** is readily soluble in DMSO [1].
- **Other Solvents:** Based on general guidelines for similar compounds, solubility may also be tested in ethanol, DMF, or water, though DMSO is most common for biological assays [1].

2.2 Stock Solution Preparation Protocol This protocol describes preparation of a 10 mM stock solution in DMSO.

- **Materials:**
 - **Benurestat** powder (≥98% purity)
 - Anhydrous DMSO (molecular biology grade)
 - Analytical balance
 - 1.5 mL microcentrifuge tubes (sterile, screw-cap)
 - Micropipettes and tips
 - Vortex mixer
 - Ultrasonic water bath (optional)
- **Procedure:**
 - **Calculation:** Calculate the mass of **Benurestat** needed using the formula: **Mass (mg) = Desired Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol)** For 1 mL of 10 mM

solution: Mass = $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 228.63 \text{ g/mol} = 2.29 \text{ mg}$

- **Weighing:** Accurately weigh 2.29 mg of **Benurestat** powder and transfer to a 1.5 mL microcentrifuge tube.
- **Dissolution:** Add 1 mL of anhydrous DMSO to the tube.
- **Mixing:** Vortex the mixture vigorously for 1-2 minutes until the powder is fully dissolved. If necessary, briefly place the tube in an ultrasonic water bath for 1-2 minutes to aid dissolution.
- **Aliquoting:** Aliquot the stock solution into smaller volumes (e.g., 20-50 μL) to avoid repeated freeze-thaw cycles.
- **Storage:** Store aliquots at **-20°C** or **-80°C** for long-term stability. Under these conditions, the solution is stable for **1 month** at -20°C and **6 months** at -80°C [1].

2.3 Working Solution and *In Vivo* Formulation Preparation For *in vivo* applications, the DMSO stock solution must be further diluted into biologically compatible vehicles. The table below outlines common formulations [1].

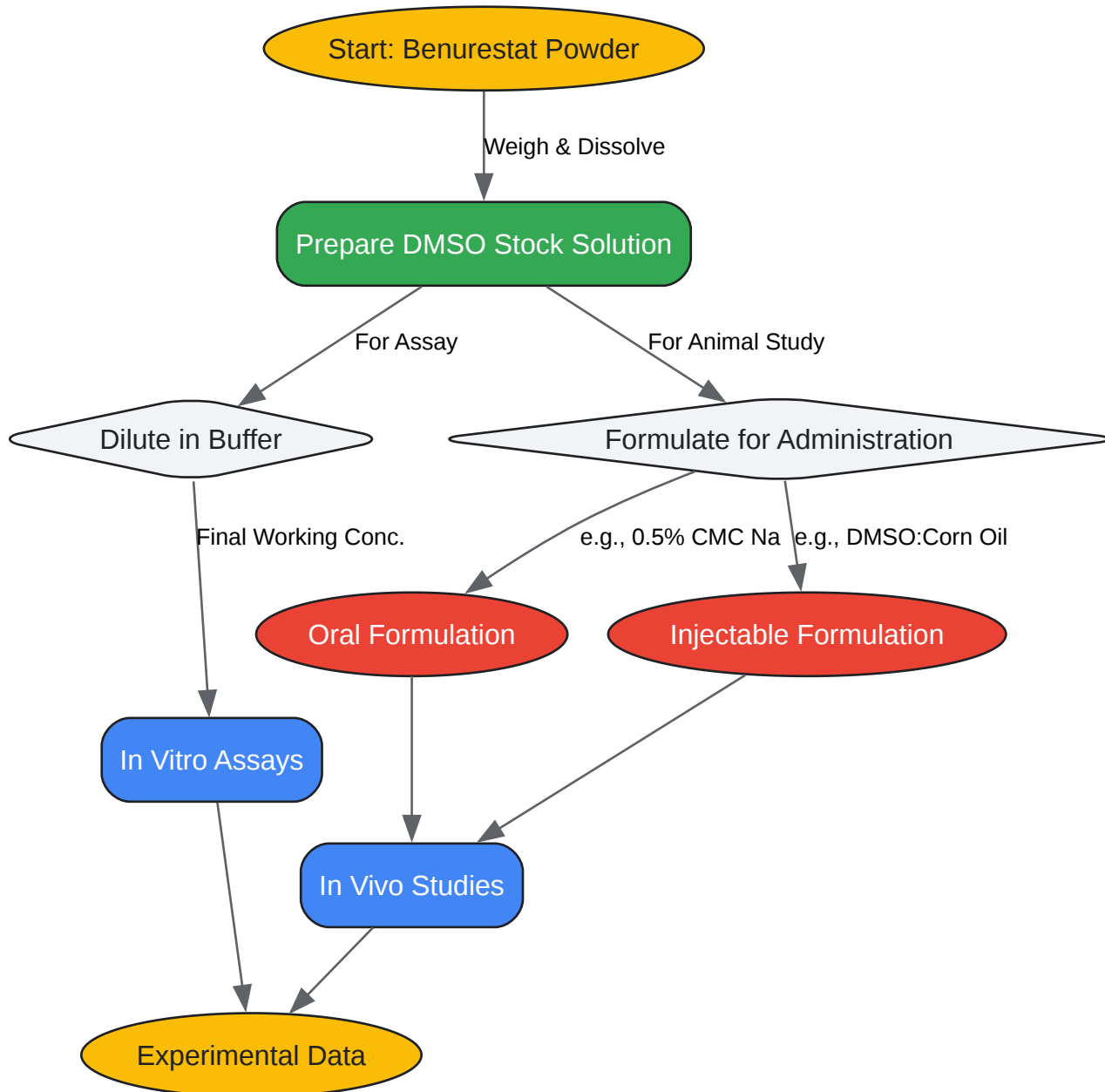
Formulation Type	Composition (Example)	Typical Use
Injection 1	DMSO : Tween 80 : Saline = 10 : 5 : 85	IP/IV/IM/SC injection
Injection 2	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45	IP/IV/IM/SC injection
Injection 3	DMSO : Corn oil = 10 : 90	IP/IM injection
Oral 1	Suspend in 0.5% Carboxymethylcellulose Sodium (CMC Na)	Oral gavage
Oral 2	Dissolved in PEG400	Oral gavage

Example Workflow for Injectable Formulation: To prepare 1 mL of a 2.5 mg/mL working solution using Injection Formulation 3 (DMSO: Corn oil = 10:90) [1]:

- Prepare a 25 mg/mL stock solution in DMSO.
- Pipette 100 μL of the 25 mg/mL DMSO stock into a fresh tube.
- Add 900 μL of corn oil.
- Mix thoroughly by vortexing or pipetting to obtain a clear or suspension solution.

Experimental Workflow for Solubility Assessment

The following diagram illustrates the logical workflow for preparing and using **Benurestat** in experimental settings.



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Diagram 1: Experimental workflow for **Benurestat** solution preparation and application.

Critical Notes for Researchers

- **Solubility Verification:** Always visually inspect the DMSO stock solution after preparation. It should be clear and particulate-free. For critical applications, filter the solution through a 0.22 μm membrane.
- **DMSO Concentration Control:** In cell-based assays, final DMSO concentration should typically be kept below 0.1% (v/v) to minimize cytotoxic effects.
- **In Vivo Formulation Stability:** The stability of **Benurestat** in final aqueous or oil-based formulations for *in vivo* use should be verified prior to dosing, as it may be less stable than in pure DMSO.
- **Safety and Compliance:** **Benurestat** is labeled "**For research use only, not for human use.**" [1]. All handling should adhere to institutional safety guidelines for chemical and biological materials.

References

- InvivoChem. (2024). **Benurestat**. Retrieved from <https://www.invivochem.com/Benurestat.html> [1]

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References

1. | Bacterial | 38274-54-3 | Invivochem Benurestat [invivochem.com]

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